

MS39 degradation kinetics optimization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS39

Cat. No.: B10819423

[Get Quote](#)

MS-39 Technical Support Center

Welcome to the technical support center for the MS-39 Anterior Segment OCT. This resource is designed for researchers, scientists, and healthcare professionals to address common challenges and questions that may arise during the use of the MS-39 device. Here, you will find troubleshooting guides and frequently asked questions in a clear question-and-answer format, complete with detailed operational protocols and data interpretation tips.

Frequently Asked Questions (FAQs)

Q1: What are the primary functions of the MS-39 device?

A1: The MS-39 is an advanced diagnostic instrument that combines Placido disk corneal topography with high-resolution spectral-domain optical coherence tomography (SD-OCT) for a comprehensive analysis of the anterior segment of the eye.^{[1][2][3]} Its key functions include:

- Corneal topography and tomography
- Pachymetry, elevation, curvature, and dioptric power of both anterior and posterior corneal surfaces^{[1][3]}
- High-resolution imaging of the cornea, anterior chamber, iris, and lens^[2]
- Epithelial and stromal thickness mapping^[4]
- IOL calculation using ray-tracing^{[3][4]}

- Pupillography in various lighting conditions[4][5]
- Tear film analysis[1][4]
- Keratoconus screening[5][6]
- Glaucoma screening support through angle measurements[4]

Q2: What are the minimum computer system requirements to run the Phoenix software for the MS-39?

A2: To ensure optimal performance of the MS-39 and its accompanying Phoenix software, the following minimum system requirements should be met:

Component	Specification
RAM	4GB
Video Card	1 GB RAM
Resolution	1024 x 768 pixels
USB Port	USB 3.0 Type A
Operating System	Windows XP, Windows 7, Windows 10 (32/64 bit)
[Source: EYETEK]	

Q3: How do I clean and maintain the MS-39 device?

A3: Regular cleaning and maintenance are crucial for accurate measurements and longevity of the device.

- External Surfaces: Use a soft, lint-free cloth slightly dampened with a mild, non-abrasive cleaning solution. Avoid spraying liquid directly onto the device.
- Lenses: Use a specialized lens cleaning cloth and solution. Do not use alcohol or other aggressive solvents.

- Chin Rest and Forehead Rest: Clean with an alcohol-based disinfectant between patients to ensure hygiene.
- Ventilation: Ensure the ventilation slots are free from dust and debris to prevent overheating.
- Calibration: Perform a periodic check of the device's calibration as recommended in the user manual to ensure measurement accuracy.

Troubleshooting Guides

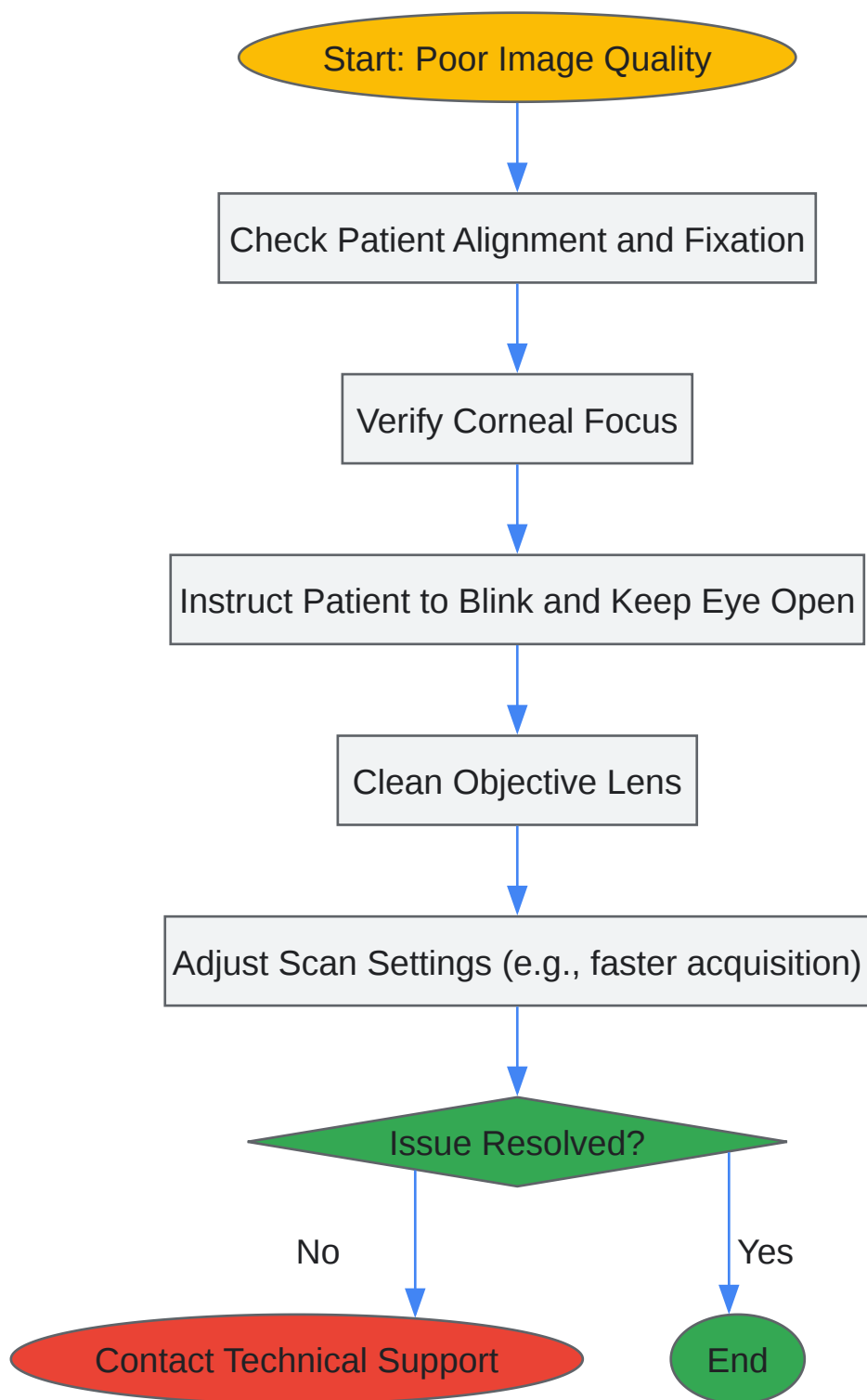
Image Acquisition Issues

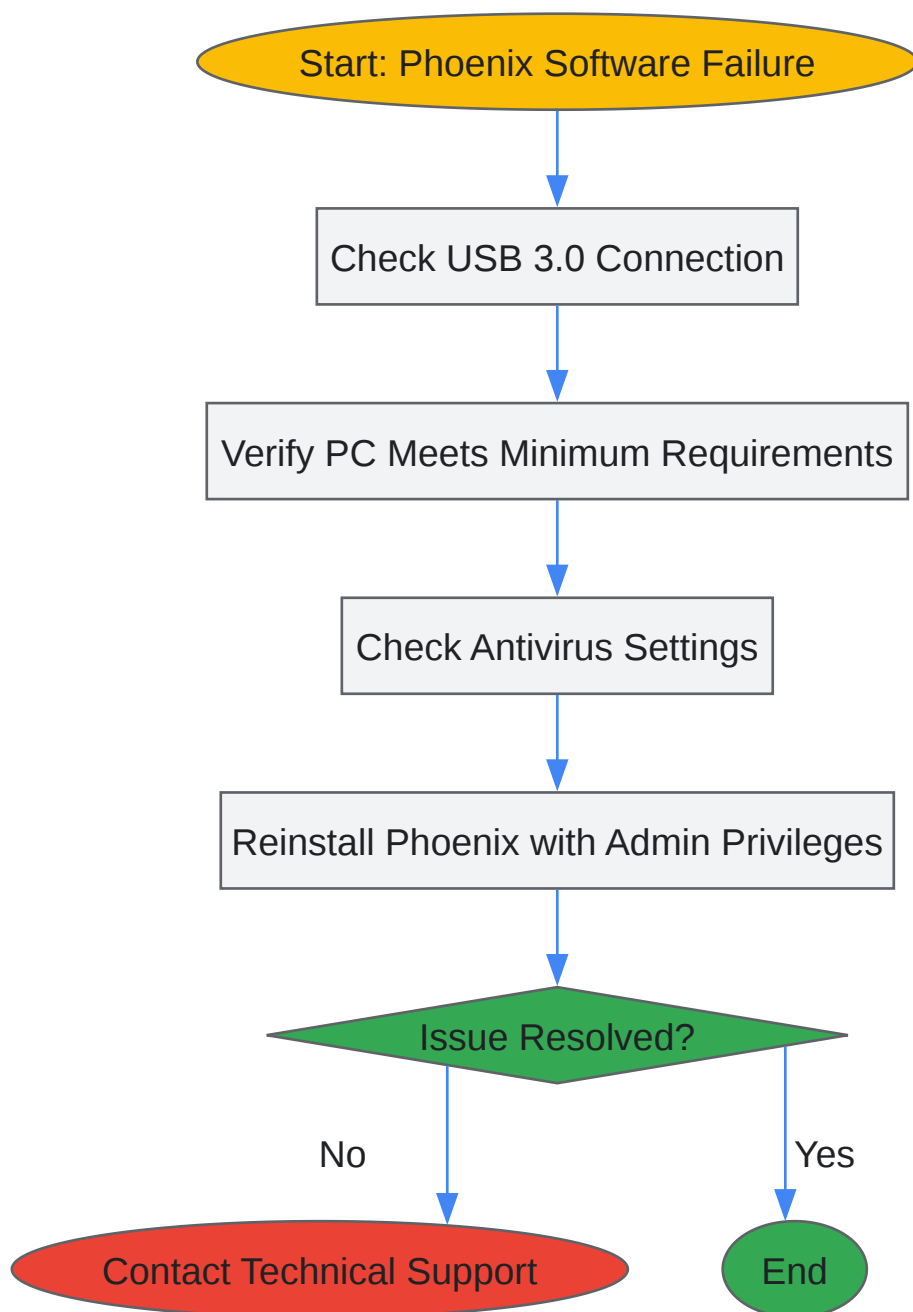
Q1: I am getting poor quality or blurry OCT images. What should I do?

A1: Poor image quality can stem from several factors. Follow these steps to troubleshoot the issue:

- Patient Alignment: Ensure the patient is properly positioned with their chin on the chin rest and forehead against the headrest. The eye should be centered on the screen.
- Focusing: Use the joystick to accurately focus on the anterior surface of the cornea. The live image should appear sharp.
- Blinking: Instruct the patient to blink a few times before the scan and then keep their eye wide open during the acquisition. Dry eyes can cause a poor-quality tear film, which can affect the image.
- Fixation: Ensure the patient is steadily looking at the fixation target.
- Cleanliness: Check the device's objective lens for dust or smudges and clean if necessary.
- Scan Settings: For patients who have difficulty remaining still, you can select a faster acquisition mode, which may acquire fewer meridians but in a shorter time.[\[7\]](#)

Troubleshooting Workflow for Poor Image Quality





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. eyetek.com.au [eyetek.com.au]
- 2. researchgate.net [researchgate.net]
- 3. Device for Anterior Segment Analysis of Eye | MS-39 | CSO Ophtalmic [csoitalia.it]
- 4. One moment, please... [dty.co.il]
- 5. pdf.medicalexpo.com [pdf.medicalexpo.com]
- 6. CSO MS-39 | PPTX [slideshare.net]
- 7. youtube.com [youtube.com]
- To cite this document: BenchChem. [MS39 degradation kinetics optimization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819423#ms39-degradation-kinetics-optimization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com